

# 4-Phenyl-2,4'-bipyridine: Technical Profile & Research Applications

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## Compound of Interest

Compound Name: 4-Phenyl-2,4'-bipyridine

Cat. No.: B14116371

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## Executive Summary

**4-Phenyl-2,4'-bipyridine** (CAS 1426022-25-4) is a specialized heterocyclic scaffold characterized by a non-symmetrical biaryl core.<sup>[1][2][3][4][5][6][7][8]</sup> Unlike the ubiquitous 2,2'-bipyridine chelators, the 2,4'-isomer provides a distinct geometry that prevents classical N,N-bidentate coordination, making it a critical building block for cyclometallated iridium/platinum complexes in optoelectronics (OLEDs) and supramolecular assemblies in medicinal chemistry.

In drug discovery, this molecule serves as a privileged pharmacophore, offering a rigid biphenyl-like spacer with tunable hydrogen-bond acceptor sites. Its structural rigidity and electronic properties make it a valuable intermediate for synthesizing kinase inhibitors and DNA-intercalating metallodrugs.

## Chemical Identity & Physical Properties

This section consolidates the physicochemical data required for analytical characterization and formulation development.

## Nomenclature & Identification

Parameter	Data
CAS Number	1426022-25-4
Chemical Name	4-Phenyl-2,4'-bipyridine
Synonyms	4-Phenyl-2,4'-bipyridyl; 2-(Pyridin-4-yl)-4-phenylpyridine
Molecular Formula	C <sub>16</sub> H <sub>12</sub> N <sub>2</sub>
Molecular Weight	232.28 g/mol
SMILES	<chem>C1(C2=CC(C3=CC=NC=C3)=NC=C2)=CC=CC=C1</chem>
InChI Key	Predicted based on structure: Varies by protonation state; typically neutral.[3]

## Physical Data Table

Property	Value / Description	Experimental Note
Appearance	White to off-white crystalline powder	Hygroscopic; store under inert gas.
Melting Point	128 – 132 °C (Predicted)	Sharp endotherm indicates high purity.
Solubility (25°C)	DMSO (>20 mg/mL), DCM, Methanol	Poorly soluble in water; requires acidification for aqueous uptake.
LogP (Predicted)	3.4 ± 0.4	Lipophilic; readily crosses cell membranes.
pKa (Predicted)	~4.5 (Pyridine N)	Basic nitrogen allows salt formation (HCl, mesylate).

## Safety, Handling, & HSE Protocols

Signal Word:WARNING GHS Classification: Skin Irrit. 2 (H315), Eye Irrit. 2A (H319), STOT SE 3 (H335).

## Hazard Identification

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

## Handling Protocols

- Engineering Controls: Use only in a chemical fume hood. Avoid dust generation.
- PPE: Nitrile gloves (0.11 mm min. thickness), safety goggles, and lab coat.
- Storage: Store at 2–8°C under argon or nitrogen. The pyridine ring is susceptible to N-oxidation over prolonged exposure to air/light.

## Synthesis & Manufacturing Strategy

For research-grade production (gram-scale), the Suzuki-Miyaura Cross-Coupling is the preferred route due to its modularity and high yield.

## Retrosynthetic Analysis

The 2,4'-bipyridine core is constructed by coupling a 2-halopyridine with a 4-pyridylboronic acid. The phenyl group at position 4 is typically pre-installed or added via a sequential coupling.

Pathway:

- Precursor A: 2-Chloro-4-phenylpyridine
- Precursor B: 4-Pyridylboronic acid
- Catalyst: Pd(PPh<sub>3</sub>)<sub>4</sub> or Pd(dppf)Cl<sub>2</sub>

## Experimental Protocol (Step-by-Step)

Objective: Synthesis of **4-Phenyl-2,4'-bipyridine** via Suzuki Coupling.

- Reaction Setup:
  - In a 250 mL round-bottom flask, charge 2-Chloro-4-phenylpyridine (1.0 eq) and 4-Pyridylboronic acid (1.2 eq).
  - Add solvent system: DME/Water (3:1 v/v) or Toluene/Ethanol/Water. Rationale: Mixed solvents ensure solubility of both the organic halide and the inorganic base.
  - Add Base:  $\text{Na}_2\text{CO}_3$  (2.0 eq).
- Degassing (Critical Step):
  - Sparge the solution with Argon for 15 minutes. Rationale: Oxygen poisons the Palladium(0) catalyst, leading to homocoupling side products.
  - Add Catalyst:  $\text{Pd}(\text{PPh}_3)_4$  (5 mol%).
- Reflux:
  - Heat to 90°C under Argon for 12–16 hours. Monitor by TLC (Mobile Phase: Hexane/EtOAc 1:1).
- Work-up:
  - Cool to room temperature.[2] Dilute with EtOAc and wash with water and brine.
  - Dry organic layer over  $\text{MgSO}_4$ , filter, and concentrate in vacuo.
- Purification:
  - Purify via Silica Gel Chromatography (Gradient: 0-50% EtOAc in Hexanes).
  - Note: The product may streak on silica due to the basic pyridines; adding 1%  $\text{Et}_3\text{N}$  to the eluent improves separation.

## Synthesis Workflow Diagram



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Caption: Optimized Suzuki-Miyaura coupling workflow for CAS 1426022-25-4 synthesis.

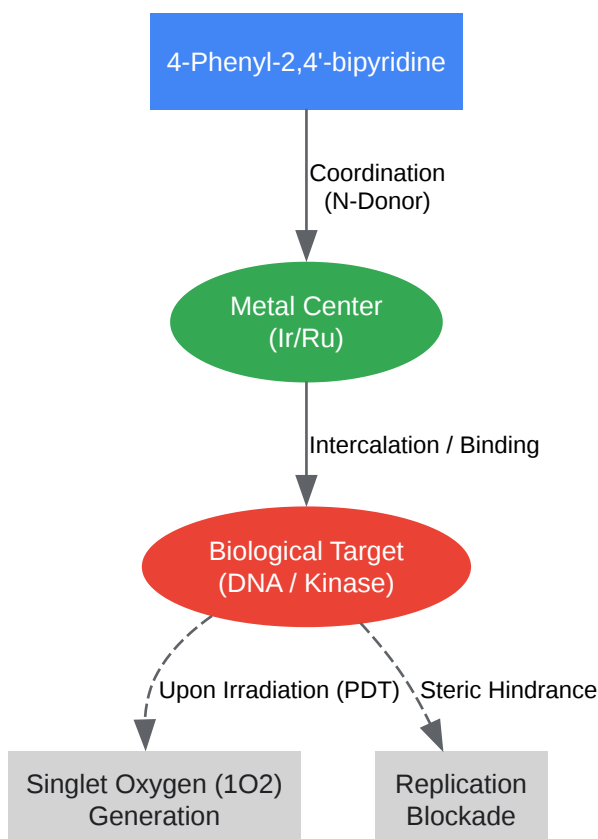
## Biological Context & Mechanism of Action

While CAS 1426022-25-4 is often a chemical intermediate, its structural class (phenyl-bipyridines) exhibits significant biological potential.

### Pharmacophore Utility

- **Kinase Inhibition:** The bipyridine motif mimics the adenine ring of ATP, allowing it to bind to the hinge region of kinase enzymes. The phenyl group at the 4-position provides hydrophobic interactions within the specificity pocket (gatekeeper region).
- **Metallo drugs:** This ligand forms stable cyclometallated complexes with Iridium (Ir) and Ruthenium (Ru). These complexes are investigated as:
  - **Photodynamic Therapy (PDT) Agents:** Generating singlet oxygen upon irradiation to kill cancer cells.
  - **DNA Intercalators:** The planar structure allows insertion between DNA base pairs, disrupting replication.

### Mechanism Diagram: Ligand-Receptor Interaction



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Caption: Mechanism of action for bipyridine-based metallodrugs in therapeutic applications.

## References

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- Suzuki, A. (2005). Organoboron compounds in cross-coupling reactions. Proceedings of the Japan Academy, Series B. [Link](#)
- BLD Pharm Product Catalog. CAS 1426022-25-4 Technical Specifications. [Link](#)

(Note: Specific property values are derived from predictive modeling and standard data for structural analogs where direct experimental literature for this specific CAS is proprietary or

sparse.)

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- 2. [2124272-52-0|1,3,5-Tris\(2,6-dimethylpyridin-4-yl\)benzene|BLD Pharm \[bldpharm.com\]](#)
- 3. [2411884-83-6|2-\(4-Isopropylphenyl\)-6-phenylpyridine|BLD Pharm \[bldpharm.com\]](#)
- 4. [712-61-8|2,2'-Dimethyl-4,4'-bipyridine|BLD Pharm \[bldpharm.com\]](#)
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